

Technical Monograph: (E)-2-Propylpent-2-enoic Acid

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Compound of Interest

Compound Name: 2-Propylpent-2-enoic acid

CAS No.: 60218-41-9

Cat. No.: B021995

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Structural Elucidation, Synthetic Pathways, and Pharmacological Profile

Part 1: Executive Technical Summary

(E)-2-Propylpent-2-enoic acid (CAS: 33786-47-9), widely designated as trans-2-ene-valproic acid (trans-2-ene-VPA), represents a critical bioactive metabolite of the antiepileptic drug Valproic Acid (VPA). Unlike the hepatotoxic 4-ene-VPA metabolite, the 2-ene isomer retains significant anticonvulsant potency—approximately 60–90% of the parent compound—while exhibiting a distinct safety profile.

This guide delineates the structural rigidity introduced by the

-unsaturation, which alters the molecule's interaction with histone deacetylases (HDACs) and metabolic enzymes. We provide a self-validating synthetic workflow and a mechanistic analysis of its role in VPA biotransformation.

Part 2: Structural Constitution & Stereochemistry

Chemical Identity

The molecule is an

-unsaturated carboxylic acid. The presence of the double bond at the C2-C3 position creates geometric isomerism. The (E)-isomer is the thermodynamically stable form and the predominant metabolite found in plasma during VPA therapy.

Property	Specification
IUPAC Name	(E)-2-propylpent-2-enoic acid
Common Synonyms	trans-2-en-VPA; (E)- -VPA
Molecular Formula	
Molecular Weight	142.20 g/mol
Stereochemistry	(E)-configuration (Cahn-Ingold-Prelog)
pKa	~4.6 (Acidic due to conjugation)
Appearance	Crystalline solid / Low-melting solid

Stereochemical Logic (CIP Priority)

To validate the (E) designation, we apply Cahn-Ingold-Prelog priority rules to the alkene carbons:

- C2 Position: The Carboxyl group (-COOH) has higher priority than the Propyl group ().
- C3 Position: The Ethyl group () has higher priority than the Hydrogen atom (-H).
- Configuration: In the (E)-isomer, the high-priority groups (-COOH and -Ethyl) are on opposite sides of the double bond (Entgegen).

Structural Visualization

The following diagram illustrates the connectivity and the specific (E)-geometry required for receptor binding.

Caption: Node-based topology of (E)-**2-propylpent-2-enoic acid** showing the trans-relationship between the carboxylic acid and the ethyl chain.

Part 3: Synthetic Methodology (Protocol)

Objective: Selective synthesis of (E)-**2-propylpent-2-enoic acid** via dehydrohalogenation.

Principle: The introduction of a bromine atom at the

-position of valproic acid, followed by base-catalyzed elimination, yields the alkene. The (E)-isomer is thermodynamically favored due to reduced steric strain between the alkyl chains compared to the (Z)-isomer.

Reagents & Materials

- Valproic Acid (99%)
- Phosphorus Tribromide (
)
- Bromine (
)
- Potassium tert-butoxide (KOtBu)
- Solvents: Dichloromethane (DCM), THF (anhydrous)

Step-by-Step Workflow

- -Bromination (Hell-Volhard-Zelinsky variant):
 - Charge a flame-dried flask with Valproic Acid (1.0 eq).
 - Add catalytic

(0.1 eq) followed by slow addition of

(1.05 eq) at 0°C.

- Heat to 50°C for 2 hours to drive the reaction to completion.
- Checkpoint: Monitor via TLC (disappearance of starting material).
- Result: 2-Bromo-2-propylpentanoic acid.
- Dehydrobromination (Elimination):
 - Dissolve the crude
-bromo acid in anhydrous THF.
 - Add Potassium tert-butoxide (2.5 eq) slowly at 0°C to prevent polymerization.
 - Reflux the mixture for 4–6 hours. The bulky base favors the formation of the conjugated alkene (Zaitsev product).
- Work-up & Isolation:
 - Acidify the reaction mixture with 1N HCl to pH 2.
 - Extract with Ethyl Acetate (
).
 - Wash organic layer with brine, dry over
.
- Purification (Isomer Separation):
 - The crude product is a mixture of (E) and (Z) isomers (typically >90% E).
 - Recrystallize from cold hexane or pentane. The (E)-isomer crystallizes more readily due to better packing symmetry.

- Validation: Confirm purity via HPLC (C18 column, MeOH/Water gradient).

Part 4: Analytical Characterization

To ensure the integrity of the synthesized or isolated compound, the following spectral signatures must be verified.

Nuclear Magnetic Resonance (¹H-NMR)

The diagnostic signal is the olefinic proton at C3.

Proton Environment	Chemical Shift (ppm)	Multiplicity	Interpretation
-CH= (C3)	6.7 – 6.9	Triplet (Hz)	Deshielded by conjugation and -position to COOH. Triplet due to adjacent .
Propyl (Allylic)	2.2 – 2.4	Multiplet	Allylic protons on the C2-propyl chain.
Ethyl (Allylic)	2.1 – 2.3	Quintet/Multiplet	Allylic protons on the C3-ethyl chain.
Methyls ()	0.9 – 1.0	Triplet	Terminal methyl groups.

Expert Insight: In the (Z)-isomer, the olefinic proton often shifts slightly upfield (shielded by the steric crowding of the cis-carboxyl group), providing a method to quantify isomeric purity.

Part 5: Biological Context & Metabolism

Metabolic Pathway

(E)-2-ene-VPA is not just a drug candidate; it is a natural metabolic product of VPA mitochondrial

-oxidation. Unlike the cytosolic glucuronidation pathway, this mitochondrial route determines the formation of active vs. toxic metabolites.

Caption: VPA metabolism showing the divergence between the stable mitochondrial 2-ene pathway and the toxic microsomal 4-ene pathway.

Pharmacological Significance[3]

- **Anticonvulsant Activity:** The (E)-2-ene metabolite crosses the blood-brain barrier and exerts anticonvulsant effects comparable to VPA.
- **Teratogenicity:** While VPA is a potent teratogen (neural tube defects), the (E)-2-ene analog has shown reduced teratogenic potential in specific rodent models, likely due to its inability to form the reactive epoxide intermediates that 4-ene-VPA forms.
- **HDAC Inhibition:** Like the parent compound, (E)-2-ene-VPA inhibits Class I Histone Deacetylases, which is relevant for its potential use in oncology and spinal muscular atrophy (SMA) research.

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